

Comparison of PCB 180 levels in different environmental matrices

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Compound of Interest

Compound Name: 2,2',3,4,4',5,5'-
Heptachlorobiphenyl

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An Objective Comparison of Polychlorinated Biphenyl (PCB) 180 Levels Across Diverse Environmental Matrices

This guide provides a comparative analysis of Polychlorinated Biphenyl (PCB) 180 concentrations in various environmental matrices, including soil, sediment, water, air, and biota. The data presented is compiled from multiple scientific studies to offer a broad overview for researchers, scientists, and professionals in drug development and environmental health. PCB 180 is one of the seven indicator PCB congeners frequently monitored in environmental samples due to its prevalence and persistence.^{[1][2]}

Data Presentation: PCB 180 Concentrations

The following table summarizes the quantitative data on PCB 180 and total PCB concentrations found in different environmental settings. Concentrations can vary significantly based on proximity to historical contamination sources, regional emission patterns, and the physicochemical properties of the matrix.

Environmental Matrix	PCB Concentration Range	Location/Study Details
Sediment	Σ PCBs: 0.20 to 2.99 $\mu\text{g/kg}$ (dry weight)[3]	Coastal environments, with higher levels near urban and industrial discharge zones.[3]
Σ PCBs: 4.18 to 4601 ng/g (dry weight)[3]	Various bays, with the maximum concentration being in the higher range compared to other studies.[3]	
Σ PCBs: 0.12 to 1.25 ng/g[4]	Beiluo River, China. Considered low potential risk. [4]	
Σ PCBs: 1621.03 to 2748.17 $\mu\text{g/kg}$ [5]	River Otamiri, exceeding USEPA guidelines.[5]	
Soil	Σ PCBs:	Greenhouse and open-field agricultural soils across China. [6]
Total PCBs: 5.6 to 56.6 $\mu\text{g/kg}$ (dry weight)[7]	Yellow River Delta, China. PCB-180 was a major congener, contributing 17.1% in the oil field and 28.5% in the estuary.[7]	
Σ PCBs: 20 to 1700 ng/g (dry weight)[8]	Residential soils in East Chicago, Indiana, an area with a history of heavy industry.[8]	
General Contaminated Soils: Can be several orders of magnitude higher than the typical <100 $\mu\text{g/kg}$. [9]	Hazardous waste sites can have maximum concentrations as high as 750 mg/kg.[9]	
Water	Σ PCBs: Generally <0.1 $\mu\text{g/L}$ in drinking water.[9]	Drinking water is not considered a significant exposure pathway.[9]

ΣPCBs: 622.87 to 935.84 ng/L	Surface water samples from River Otamiri, exceeding USEPA guidelines.[5]	
Air & Indoor Dust	PCB 180: Detected more frequently and at higher concentrations in Seattle area carpet dust compared to Detroit and Los Angeles.[10]	Study of 1,187 homes in four U.S. sites. The usual detection limit was 20.8 ng/g.[10]
Median Indoor Air ΣPCBs: 318 ng/m ³	U.S. EPA study of six school buildings constructed between the late 1950s and early 1970s.[11]	
ΣPCBs in Air: 0.007–0.04 ng/m ³ (winter) and 0.03–0.24 ng/m ³ (summer)[12]	Spatial and temporal variations observed, with higher levels in summer.[12]	
Biota (Fish & Wildlife)	ΣPCBs in Catfish: 4.13 to 542 ng/g (wet weight)[3]	Varies based on sampling location (in-channel vs. tributary).[3]
ΣPCBs in Turtle Livers: 0.002 to 0.480 mg/kg (wet mass)[3]	Red-eared slider turtles from ponds near a Gaseous Diffusion Plant.[3]	
ΣPCBs in Fish: 26.6 to 4550 pg/g (wet weight)	Fish from the Antioquia Region, Colombia. The study noted that PCB 138, 153, and 180 are highly persistent.	

Experimental Protocols

The analysis of PCB 180 in environmental matrices involves a multi-step process, including sample collection, extraction, cleanup, and instrumental analysis.[13]

1. Sample Collection and Preparation:

- Soil and Sediment: Samples are typically collected as grab samples.[\[13\]](#) For analysis, they are often air-dried, sieved to remove large debris, and homogenized. For soil extraction, a sample (e.g., 2-20 grams) is mixed with a drying and dispersing agent like diatomaceous earth.[\[14\]](#)
- Water: Grab samples are collected in contaminant-free containers. PCBs may be concentrated from water onto sorbents.[\[13\]](#)
- Biota: Tissue samples are dissected and homogenized. Due to the lipophilic nature of PCBs, lipids are often extracted from the tissue for analysis.[\[15\]](#)[\[16\]](#)

2. Extraction: The goal of extraction is to separate PCBs from the sample matrix.[\[13\]](#)

- Soxhlet Extraction: A classic and robust method used for solid samples like soil, sediment, and tissue.[\[13\]](#)
- Pressurized Fluid Extraction (PFE) / Accelerated Solvent Extraction (ASE): A faster, automated method that uses elevated temperatures and pressures to extract analytes from solid samples with reduced solvent consumption.[\[14\]](#)
- Solid-Phase Extraction (SPE): Commonly used for water samples, where water is passed through a solid sorbent cartridge that retains the PCBs. The PCBs are then eluted with a small volume of solvent.[\[13\]](#)

3. Cleanup: Crude extracts from environmental samples contain co-extracted interfering compounds (e.g., lipids, humic acids) that must be removed before instrumental analysis.[\[13\]](#)

- Gel Permeation Chromatography (GPC): Separates PCBs from larger molecules like lipids.
- Adsorption Chromatography: Columns packed with materials like Florisil, silica gel, or alumina are used to separate PCBs from other co-extractives.[\[13\]](#)[\[15\]](#) Activated carbon can be used for separating planar PCBs.[\[15\]](#)

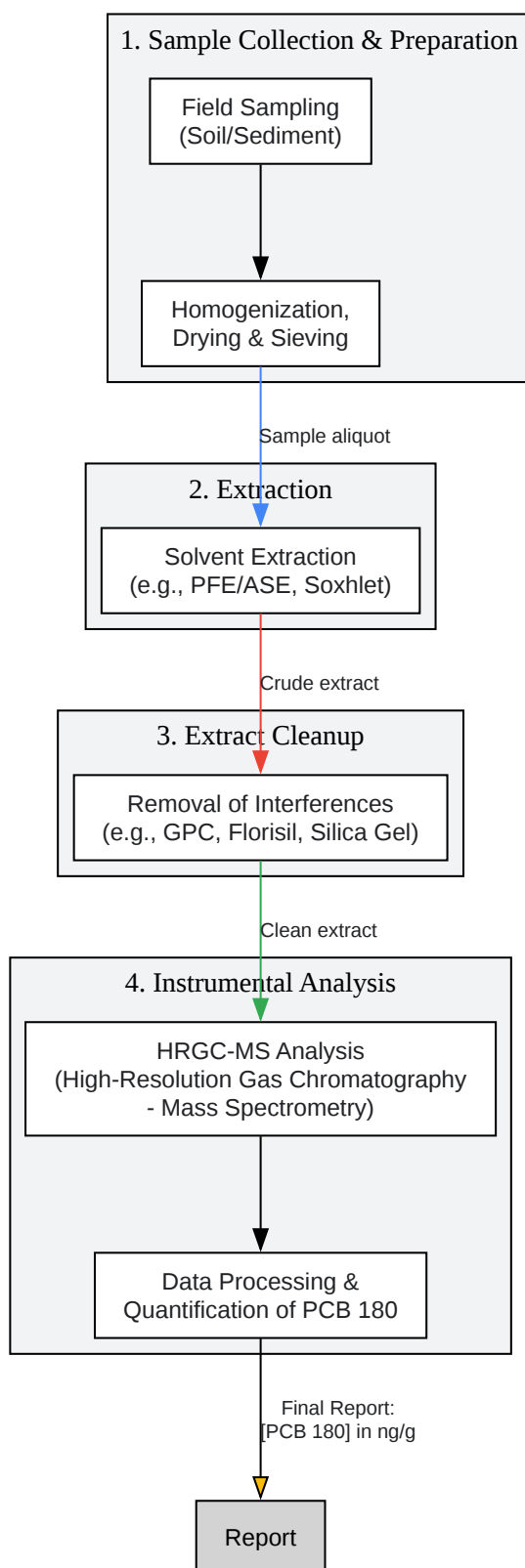
4. Instrumental Analysis:

- Gas Chromatography (GC): High-resolution capillary GC columns are essential for separating individual PCB congeners.[\[17\]](#)

- Detection:
 - Electron Capture Detector (ECD): Historically used and very sensitive to halogenated compounds like PCBs.[\[17\]](#)
 - Mass Spectrometry (MS): The preferred method for modern analysis. It provides definitive identification and quantification of individual congeners like PCB 180 by their mass-to-charge ratio.[\[17\]](#)[\[18\]](#) Analysis is often performed in Selected Ion Monitoring (SIM) mode for enhanced sensitivity and selectivity.[\[14\]](#)

Mandatory Visualization

The following diagram illustrates a generalized workflow for the analysis of PCB 180 in environmental soil and sediment samples.



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